

# HFC-236fa: A Viable Alternative to CFC-114 for Specialized Applications

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## Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

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As industries move away from ozone-depleting substances, finding suitable replacements for widely used refrigerants like CFC-114 has been a critical research focus. Hydrofluorocarbon (HFC)-236fa has emerged as a promising substitute, particularly in applications such as low-pressure chillers and high-temperature heat pumps.<sup>[1][2]</sup> This comparative analysis delves into the performance, environmental impact, and material compatibility of HFC-236fa versus CFC-114, supported by experimental data.

## Environmental Properties: A Clear Advantage for HFC-236fa

The primary driver for replacing CFC-114 is its detrimental effect on the stratospheric ozone layer. HFC-236fa, being free of chlorine and bromine, has an Ozone Depletion Potential (ODP) of zero, making it an environmentally superior alternative in this regard.<sup>[1][3][4][5][6]</sup> However, like many HFCs, HFC-236fa has a high Global Warming Potential (GWP), a factor that warrants consideration in its application.<sup>[3][7]</sup>

Property	HFC-236fa	CFC-114
Chemical Formula	CF <sub>3</sub> CH <sub>2</sub> CF <sub>3</sub>	CClF <sub>2</sub> CClF <sub>2</sub>
Ozone Depletion Potential (ODP)	0[1][3][4][5][6]	>0
Global Warming Potential (GWP, 100-year)	6300[3]	High
Atmospheric Lifetime (years)	~192-210[3][8]	Long

## Thermodynamic and Performance Characteristics

Experimental evaluations have demonstrated that HFC-236fa can match and, in some cases, exceed the performance of CFC-114 in chiller operating conditions.[3] Studies have shown that HFC-236fa exhibits a higher refrigerating capacity and coefficient of performance (COP) than CFC-114 under typical operating conditions for chillers.[3]

Property	HFC-236fa	CFC-114
Molecular Weight ( g/mol )	152.04[1]	170.92
Boiling Point (°C)	-1.4	3.6
Critical Temperature (°C)	124.9	145.7
Critical Pressure (MPa)	3.20	3.26

In heat transfer studies, HFC-236fa has shown significant improvements over CFC-114. For condensation, a maximum increase in the heat transfer coefficient of 40% has been observed, while for pool boiling, the increase can be as high as 80%.[3]

## Material Compatibility and Lubricant Considerations

A crucial aspect of retrofitting existing systems is the compatibility of the new refrigerant with the materials of construction. While HFC-236fa is compatible with many common metals and plastics, some elastomers may not be suitable for use with HFC-236fa and its required polyol ester (POE) lubricants.[1][3] Traditional mineral oil and alkylbenzene lubricants used with CFC-

114 have poor solubility with HFC-236fa.[1] Therefore, a switch to POE lubricants is necessary when replacing CFC-114 with HFC-236fa.[1][9]

## Experimental Protocols

The following outlines the general methodologies employed in the comparative analysis of HFC-236fa and CFC-114.

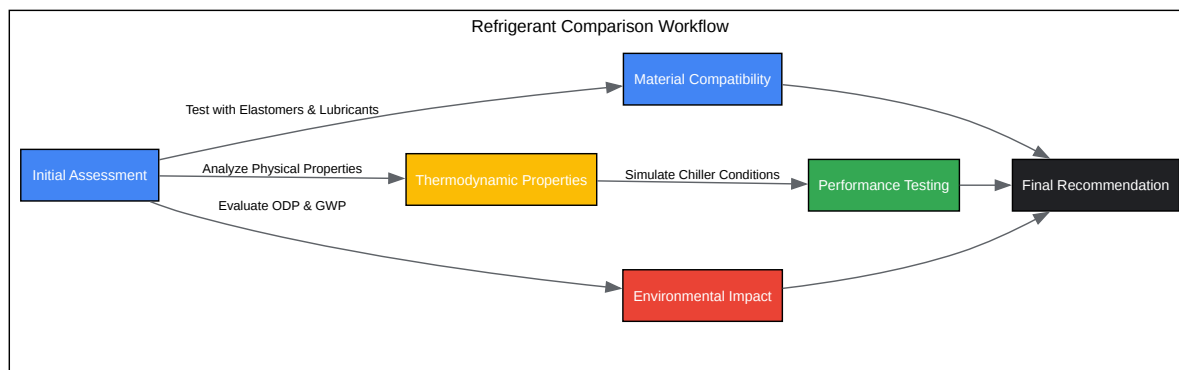
### 1. Refrigerant Performance Evaluation in a Chiller System:

- Objective: To compare the coefficient of performance (COP) and refrigerating capacity of HFC-236fa and CFC-114 under simulated chiller operating conditions.
- Apparatus: A semi-hermetic compressor calorimeter setup equipped with pressure, temperature, and flow rate sensors.
- Procedure:
  - The system is first charged with CFC-114 and the appropriate lubricant (mineral oil).
  - The compressor is operated over a range of evaporating (0 to 35°C) and condensing (40 to 110°C) temperatures.[2]
  - At each condition, measurements of electric power input, cooling capacity, and other relevant parameters are recorded.[2]
  - The system is then evacuated and recharged with HFC-236fa and a compatible POE lubricant.[2]
  - The same range of operating conditions is tested with HFC-236fa, and the corresponding data is collected.
  - The COP and refrigerating capacity are calculated for both refrigerants at each operating point for direct comparison.

### 2. Heat Transfer Characteristics (Pool Boiling and Condensation):

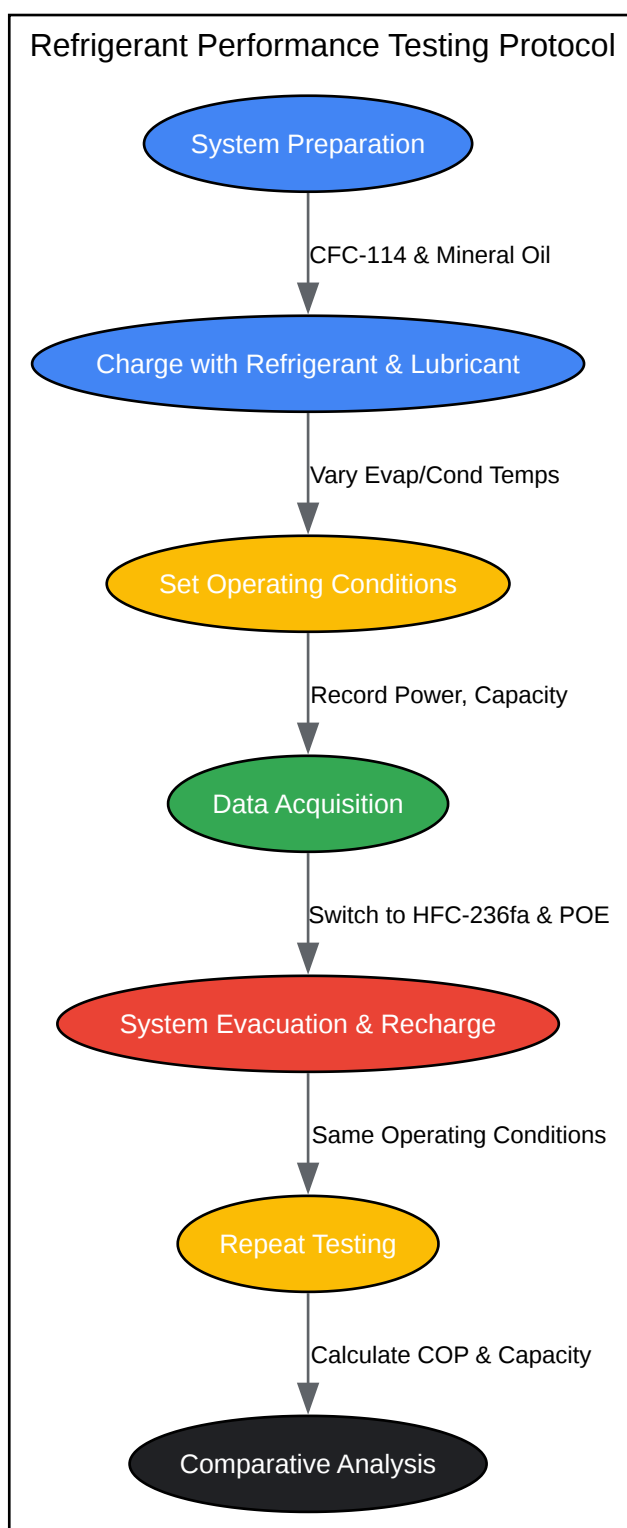
- Objective: To determine and compare the heat transfer coefficients of HFC-236fa and CFC-114.
- Apparatus: A test chamber with a heated surface for pool boiling experiments and a cooled surface for condensation experiments. Temperature and heat flux sensors are integrated into the setup.
- Procedure:
  - For pool boiling, the test refrigerant is introduced into the chamber with a miscible lubricant (e.g., POE for HFC-236fa).[3]
  - The surface is heated, and the temperature difference between the surface and the boiling liquid is measured at various heat fluxes.
  - The pool boiling heat transfer coefficient is calculated from this data.
  - For condensation, the refrigerant vapor is introduced into the chamber and allowed to condense on the cooled surface.
  - The heat transfer coefficient for condensation is determined by measuring the rate of condensation and the temperature difference across the condensate film.
  - The experiments are repeated under identical conditions for both HFC-236fa and CFC-114 to obtain a direct comparison of their heat transfer performance.[3]

## Visualizations



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Caption: Logical workflow for comparing refrigerant alternatives.



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Caption: Experimental workflow for refrigerant performance evaluation.

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